Analytical Methods for Dapagliflozin 3-O-Glucuronide Quantification

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Compound of Interest

Compound Name:	*Dapagliflozin 3-o-glucuronide*
CAS No.:	*1351438-75-9*
Cat. No.:	*B600845*

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Application Note & Protocol Guide

Part 1: Executive Summary & Scientific Rationale

The Analytical Challenge

Dapagliflozin (DAPA) is a selective SGLT2 inhibitor used for Type 2 Diabetes and heart failure management. While the parent drug is the active moiety, its metabolism is dominated by UGT1A9-mediated glucuronidation to **Dapagliflozin 3-O-glucuronide** (D3OG).

Quantifying D3OG is critical for three reasons:

- Metabolic Stability (MIST): D3OG circulates at higher concentrations than the parent drug (approx. 60% of dose recovered in urine as D3OG).
- Renal Impairment Studies: As a renally cleared metabolite, D3OG accumulation correlates with reduced GFR.
- Analytical Interference: D3OG is a fragile conjugate. Under high-energy mass spectrometry conditions, it can undergo in-source fragmentation, reverting to the parent DAPA. If not

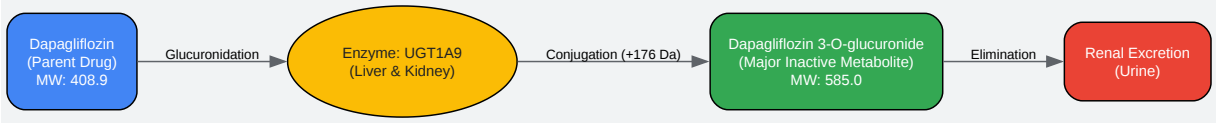
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chromatographically separated, this leads to a gross overestimation of the parent drug concentration.

This guide presents a Simultaneous Negative ESI LC-MS/MS Protocol that solves the polarity mismatch between the lipophilic parent and the hydrophilic glucuronide without requiring rapid polarity switching.

Part 2: Biological & Metabolic Context

Dapagliflozin is metabolized primarily in the liver and kidney. The conversion is a direct conjugation, making the metabolite significantly more polar and water-soluble.



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Figure 1: Metabolic pathway of Dapagliflozin highlighting the UGT1A9-mediated conversion to the 3-O-glucuronide.

Part 3: Method Development Strategy

Polarity & Ionization Mode Selection

- The Problem: DAPA is often analyzed in Positive Mode ([M+NH4]+, m/z 426), while Glucuronides (D3OG) ionize best in Negative Mode ([M-H]-, m/z 583) due to the carboxylic acid moiety.
- The Solution: Use Negative Mode for BOTH.
  - D3OG deprotonates easily: [M-H]- at m/z 583.
  - DAPA can form a stable Acetate adduct [M+CH3COO]- at m/z 467 or lose a proton [M-H]- at m/z 407 depending on mobile phase pH.

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- Advantage: Eliminates "polarity switching" time (20-50ms), allowing for faster chromatography and more data points across narrow peaks.

Chromatographic Separation (Critical Control Point)

You must chromatographically separate D3OG from DAPA.

- Risk: If D3OG co-elutes with DAPA, in-source fragmentation of D3OG (losing the glucuronic acid) will produce an ion at m/z 407/408 that mimics the parent drug.
- Column Choice: A standard C18 is often too hydrophobic for the glucuronide (elutes in void volume).
- Recommendation: Use a C18 column with polar end-capping (e.g., Waters HSS T3 or Agilent Poroshell EC-C18) to retain the glucuronide sufficiently.

Part 4: Detailed Experimental Protocol

A. Reagents & Materials[1][2][3][4]

- Reference Standards: Dapagliflozin (purity >99%), **Dapagliflozin 3-O-glucuronide** (purity >95%).[1][2]
- Internal Standard (IS): Dapagliflozin-D5 or Empagliflozin.
- Solvents: LC-MS Grade Methanol (MeOH), Acetonitrile (ACN), Water.
- Additives: Ammonium Acetate (volatile buffer for negative mode).

B. Sample Preparation (Protein Precipitation)

Rationale: Solid Phase Extraction (SPE) is cleaner, but PPT is sufficient for plasma and prevents glucuronide hydrolysis during drying steps.

- Aliquot: Transfer 50 µL of plasma/urine into a 96-well plate.
- IS Addition: Add 20 µL of Internal Standard working solution (500 ng/mL in 50% MeOH).
- Precipitation: Add 200 µL of ice-cold Acetonitrile.

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- Vortex: Mix aggressively for 2 minutes.
- Centrifuge: 4,000 rpm for 10 minutes at 4°C.
- Dilution: Transfer 100 µL of supernatant to a fresh plate and dilute with 100 µL of Water (0.1% Formic Acid).
  - Note: Diluting with water improves peak shape for the early-eluting glucuronide.

C. LC-MS/MS Conditions[1][5][7][8][9]

Parameter	Setting	Rationale
System	UHPLC coupled to Triple Quadrupole (QQQ)	High sensitivity required for low PK troughs.
Column	Waters XSelect HSS T3 (2.1 x 100mm, 2.5µm)	"T3" bonding retains polar glucuronides better than standard C18.
Mobile Phase A	10mM Ammonium Acetate in Water (pH ~5.0)	Promotes negative ionization; pH 5 balances deprotonation.
Mobile Phase B	Acetonitrile	Standard organic modifier.
Flow Rate	0.4 mL/min	Optimal for ESI desolvation.
Column Temp	40°C	Reduces backpressure and improves mass transfer.
Injection Vol	5 µL	Minimize matrix load.

Gradient Profile:

- 0.0 min: 10% B (Hold for glucuronide retention)
- 1.0 min: 10% B
- 4.0 min: 90% B (Elute parent DAPA)
- 5.0 min: 90% B

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- 5.1 min: 10% B (Re-equilibrate)

D. Mass Spectrometry Parameters (Negative ESI)

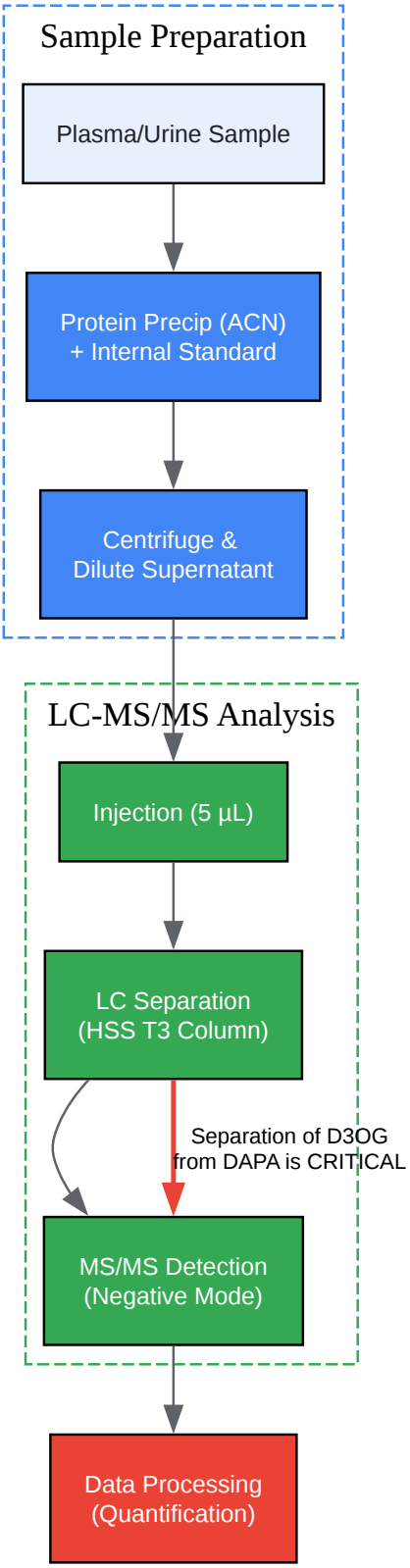
Analyte	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)	Type
D3OG	583.1 [M-H]-	407.1 (Aglycone)	25	Quantifier
D3OG	583.1 [M-H]-	329.1 (Fragment)	40	Qualifier
DAPA	407.1 [M-H]-	329.1	20	Quantifier
DAPA	467.2 [M+OAc]-	329.1	30	Alt. Transition

Note: The transition 583 -> 407 represents the loss of the glucuronic acid moiety (176 Da).

Part 5: Validation & Quality Control[10]

Analytical Workflow Diagram

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Figure 2: Step-by-step bioanalytical workflow emphasizing the critical separation stage.

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Self-Validating Checks (The "Trustworthiness" Pillar)

- In-Source Fragmentation Check:
  - Inject a pure standard of D3OG (1 µg/mL).
  - Monitor the DAPA transition (407 -> 329).[3]
  - Pass Criteria: You should see a peak at the D3OG retention time in the DAPA channel. This is the "crosstalk" signal.
  - Action: Ensure the retention time of D3OG (e.g., 1.5 min) is fully resolved from DAPA (e.g., 3.2 min). If they overlap, the D3OG crosstalk will falsely inflate the DAPA quantification.
- Urine Stability:
  - Glucuronides in urine can hydrolyze back to parent drug if left at room temperature or high pH.
  - Protocol: Acidify urine collection containers (add Formic Acid to final 0.1% v/v) or process immediately at 4°C.
- Linearity & Range:
  - DAPA: 2 – 1000 ng/mL.
  - D3OG: 10 – 5000 ng/mL (Metabolite levels are typically higher).

Part 6: References

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